

Essential Safety and Logistical Information for Handling Disperse Red 17

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Compound of Interest

Compound Name: Disperse Red 17

Cat. No.: B1352304

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Disperse Red 17**. The following procedural guidance is designed to ensure the safe management of this substance in a laboratory setting, aligning with best practices for chemical safety and environmental responsibility.

Personal Protective Equipment (PPE)

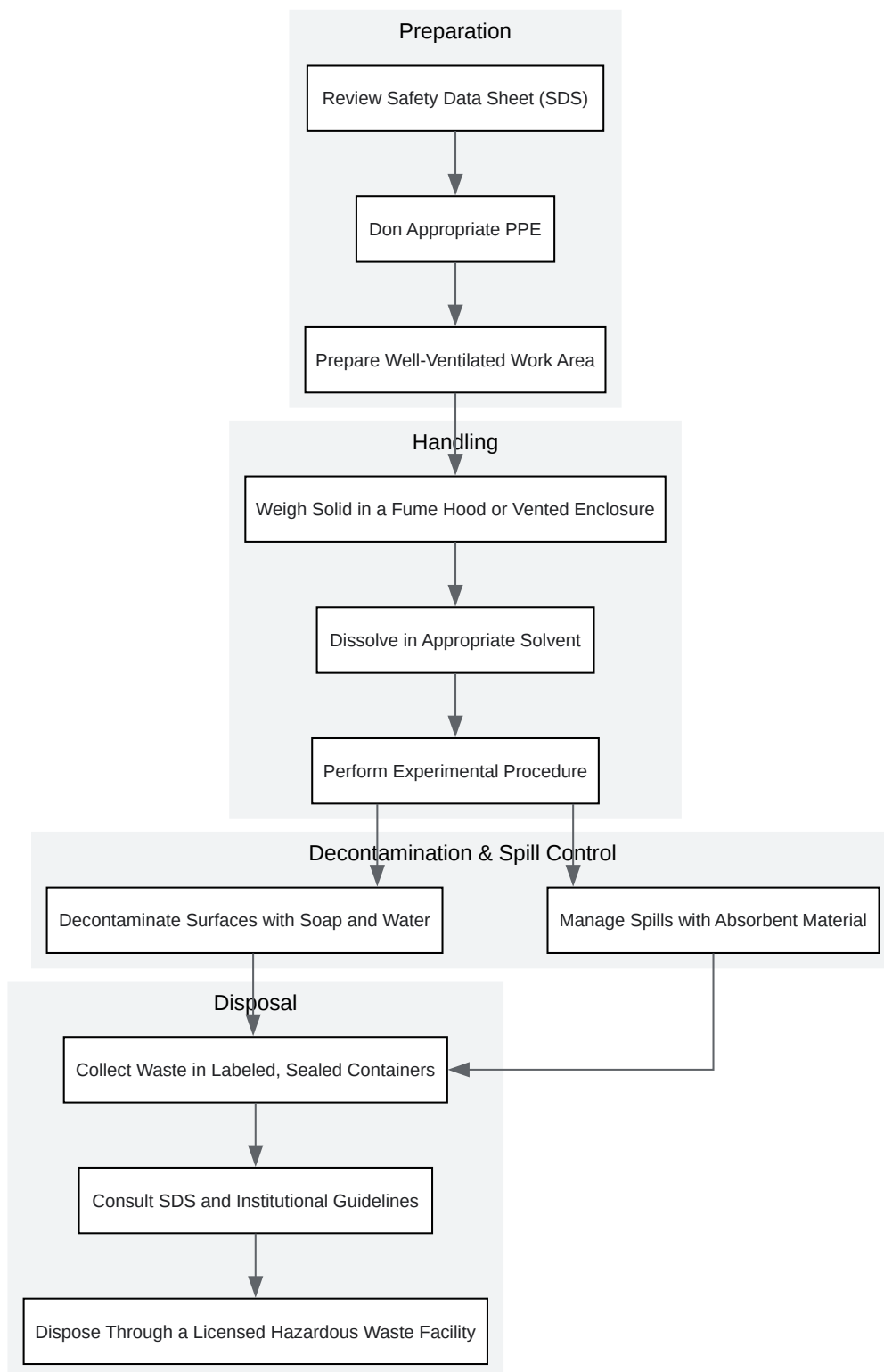
The selection of appropriate Personal Protective Equipment (PPE) is critical to minimize exposure and ensure the safety of laboratory personnel when handling **Disperse Red 17**. The following table summarizes the recommended PPE.

PPE Category	Specification
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields are the minimum requirement. Chemical safety goggles are recommended, especially when there is a risk of splashing or dust generation. A face shield should be used in conjunction with goggles for maximum protection during procedures with a high splash potential.
Hand Protection	Chemical-resistant gloves are mandatory. While specific breakthrough time data for Disperse Red 17 is not readily available, general guidance for azo dyes suggests the use of nitrile or butyl rubber gloves. It is crucial to inspect gloves for any signs of degradation or perforation before and during use. Gloves should be changed immediately if contamination is suspected.
Body Protection	A standard laboratory coat should be worn to protect against skin contact. For procedures with a higher risk of significant exposure, a chemically resistant apron or coveralls should be considered.
Respiratory Protection	Respiratory protection is generally not required when handling small quantities in a well-ventilated area. However, if dust is generated or if working in an area with inadequate ventilation, a NIOSH-approved N95 or higher particulate respirator should be used. For higher concentrations or the potential for aerosol generation, a respirator with an organic vapor cartridge may be necessary.

Operational Plan

A systematic approach to handling **Disperse Red 17** is essential to maintain a safe laboratory environment. The following workflow outlines the key steps from preparation to disposal.

Handling and Disposal Workflow for Disperse Red 17



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Handling and Disposal Workflow

Step-by-Step Guidance:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **Disperse Red 17** before beginning any work.^[1]
 - Ensure all necessary PPE is available and in good condition.
 - Prepare a designated work area, preferably within a chemical fume hood or a well-ventilated space, to minimize inhalation exposure.^[1]
- Handling:
 - When weighing the solid powder, do so in a fume hood or a ventilated balance enclosure to prevent the generation of airborne dust.
 - Avoid creating dust during handling.
 - If dissolving the compound, add it slowly to the solvent to prevent splashing.
 - Keep containers tightly closed when not in use.
- Decontamination and Spill Control:
 - In case of a spill, avoid generating dust.
 - For small spills, gently sweep up the solid material using a dustpan and brush or a HEPA-filtered vacuum.
 - Place the collected material into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with soap and water.
 - For large spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **Disperse Red 17** and its contaminated materials is crucial to prevent environmental contamination and comply with regulations.

Waste Categorization:

Disperse Red 17, as an azo dye, and any materials contaminated with it, should be considered hazardous waste. While a specific EPA waste code is not assigned to **Disperse Red 17** itself, waste from the production of dyes and pigments may be classified under the K181 waste code if it contains certain hazardous constituents.^[2]^[3] It is essential to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream identification and labeling.

Disposal Procedure:

- Segregation: Collect all waste materials containing **Disperse Red 17**, including unused product, contaminated labware (e.g., pipette tips, weighing boats), and contaminated PPE, in a dedicated, clearly labeled, and sealed hazardous waste container.
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**Disperse Red 17**," and any other information required by your institution and local regulations.
- Storage: Store the sealed waste container in a designated and secure satellite accumulation area until it is collected for disposal.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal company. The recommended method of disposal for this type of chemical is incineration at a permitted industrial combustion plant.^[1] Do not dispose of **Disperse Red 17** down the drain or in the regular trash.

Quantitative Data

Specific occupational exposure limits (OELs) such as OSHA PELs, ACGIH TLVs, or NIOSH RELs have not been established for **Disperse Red 17**. Similarly, specific glove breakthrough time data for **Disperse Red 17** is not available in the reviewed literature. In the absence of

substance-specific data, a conservative approach should be taken, adhering to the general safety precautions for handling azo dyes and minimizing all potential routes of exposure. Regular consultation with your institution's safety officer is recommended to ensure compliance with the most current safety standards.

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References

- 1. chemos.de [chemos.de]
- 2. safeworkaustralia.gov.au [safeworkaustralia.gov.au]
- 3. safeworkaustralia.gov.au [safeworkaustralia.gov.au]
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